

acetylthiocholine bromide Ellman's method protocol

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Compound of Interest

Compound Name: *Acetylthiocholine bromide*

CAS No.: 25025-59-6

Cat. No.: B167240

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Application Note & Protocol: High-Throughput Determination of Acetylcholinesterase Activity via the Ellman Method

Abstract & Introduction

The accurate quantification of Acetylcholinesterase (AChE) activity is a cornerstone of neurotoxicology, drug discovery (specifically for Alzheimer's disease), and environmental monitoring of organophosphates. First described by George L. Ellman in 1961, this colorimetric assay remains the gold standard due to its sensitivity and adaptability.

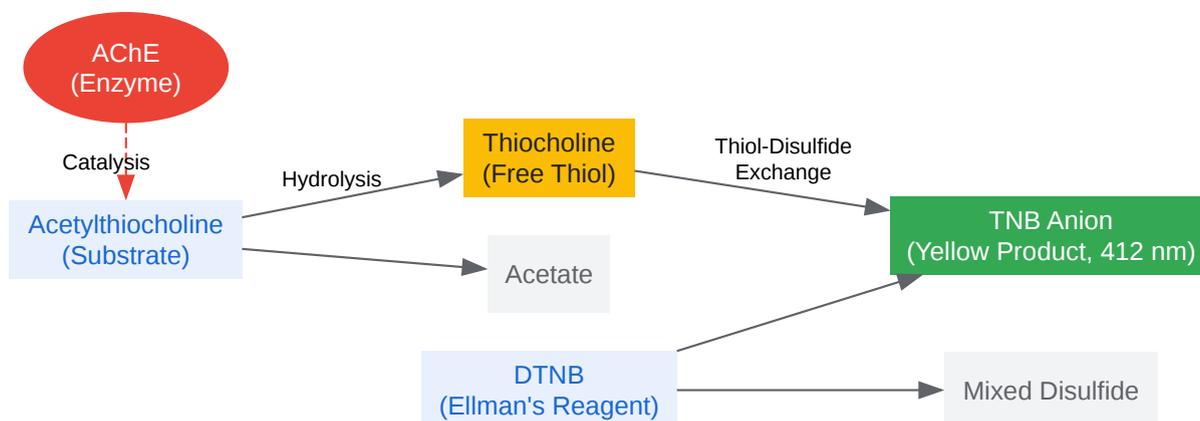
This guide provides a modernized, high-throughput microplate protocol. Unlike generic procedures, this protocol addresses the critical kinetic nuances often overlooked: spontaneous substrate hydrolysis, the pH-dependence of the chromophore, and pathlength correction in microplate readers.

Principle of the Assay

The Ellman method relies on a coupled chemical reaction.^[1] The enzyme AChE hydrolyzes the substrate Acetylthiocholine (ATCh) to produce Thiocholine and acetate.^{[2][3]} The free sulfhydryl group on the thiocholine then reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB), also known as Ellman's Reagent.^{[4][5]}

This reaction cleaves the disulfide bond in DTNB, releasing 2-nitro-5-thiobenzoate (TNB), a yellow anion with a strong absorbance maximum at 412 nm.[6] The rate of color formation is directly proportional to the enzyme activity.[3]

Reaction Mechanism



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Figure 1: The coupled reaction mechanism of the Ellman Assay.[1] AChE catalyzes the hydrolysis of Acetylthiocholine, generating Thiocholine which subsequently reduces DTNB to the measurable yellow TNB anion.[2][3][7]

Materials & Reagents

Critical Quality Attribute (CQA): The stability of ATCh and DTNB is pH-dependent. Do not store working solutions for extended periods.

Reagent List

Reagent	Specification	Storage (Stock)	Notes
Buffer	100 mM Sodium Phosphate, pH 8.0	4°C	pH 8.0 maximizes TNB extinction coefficient but increases spontaneous hydrolysis. pH 7.4 is an alternative for unstable inhibitors.
Substrate	Acetylthiocholine Bromide (or Iodide)	-20°C (Solid)	Hygroscopic. Prepare fresh. Caution: Toxic.
Chromogen	DTNB (Ellman's Reagent)	4°C (Solid)	Light sensitive.
Enzyme	Acetylcholinesterase (e.g., Electrophorus electricus)	-20°C	Avoid freeze-thaw cycles. Aliquot upon receipt.
Inhibitor	(Optional) Test Compound	Varies	Dissolve in 100% DMSO if necessary; keep final DMSO <1%.

Preparation Instructions

- Assay Buffer (pH 8.0): Dissolve 11.9 g and 2.1 g in 1L deionized water. Adjust pH to 8.0 ± 0.1 using NaOH or HCl.
- DTNB Stock (10 mM): Dissolve 4 mg DTNB in 1 mL of Assay Buffer. Note: A slight yellow color is normal due to minor spontaneous hydrolysis.
- ATCh Substrate (75 mM): Dissolve 17 mg **Acetylthiocholine Bromide** in 1 mL deionized water. Prepare immediately before use.[\[1\]](#)

Experimental Protocol (96-Well Microplate)

Expert Insight: Unlike endpoint assays, kinetic monitoring is mandatory for AChE. The "lag phase" or "burst phase" can distort endpoint readings. We measure the Initial Velocity () of the linear phase.

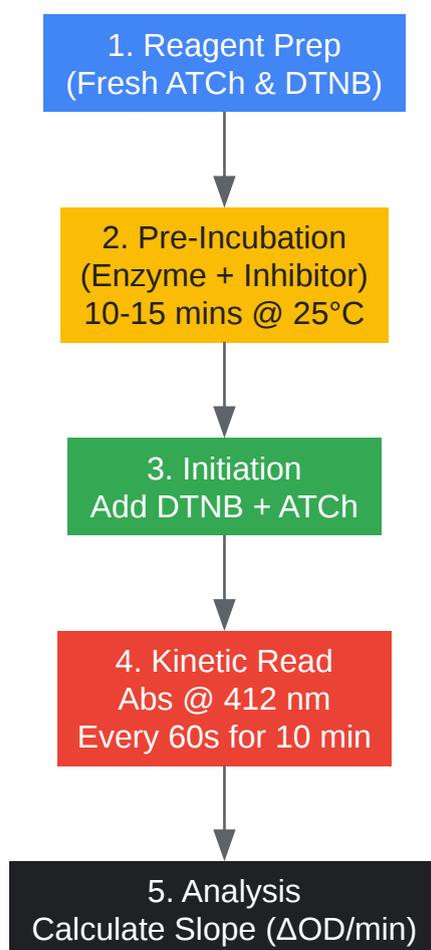
Plate Map Strategy

- Blank: Buffer + DTNB + Substrate (No Enzyme). Corrects for spontaneous hydrolysis.
- Control: Buffer + DTNB + Substrate + Enzyme (No Inhibitor). Defines 100% Activity.
- Test: Buffer + DTNB + Substrate + Enzyme + Inhibitor.

Step-by-Step Workflow

- Enzyme/Inhibitor Incubation (Optional but Recommended):
 - Add 150 μL of Assay Buffer to all wells.
 - Add 20 μL of Test Inhibitor (or solvent control) to appropriate wells.
 - Add 20 μL of Enzyme Solution (approx. 0.1 U/mL final concentration) to Control and Test wells.
 - Incubate for 10–15 minutes at 25°C to allow inhibitor binding.
- Reaction Initiation:
 - Add 10 μL of DTNB Stock to all wells.
 - Add 10 μL of ATCh Substrate to all wells to start the reaction.
 - Final Volume: ~210 μL .
- Kinetic Reading:
 - Immediately place plate in reader.[\[1\]](#)

- Shake for 5 seconds (orbital).
- Measure Absorbance at 412 nm every 30–60 seconds for 10 minutes.
- Temperature: Maintain at 25°C.



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Figure 2: Operational workflow for the microplate Ellman assay. Critical timing occurs at step 3 (Initiation).

Data Analysis & Calculations

To ensure scientific rigor, activity must be calculated using the Beer-Lambert Law, correcting for the microplate pathlength.

Calculate Slope

Determine the slope (

) of the linear portion of the kinetic curve for each well.[\[1\]](#)

Pathlength Correction

In a standard 96-well plate, 200 μ L volume results in a pathlength (

) of approximately 0.56 cm, not 1.0 cm.

- Ideally, use a plate reader with pathlength correction.

- Otherwise, assume

for 200 μ L.

Calculate Specific Activity

[\[8\]](#)

- (Extinction Coefficient):

(for TNB at pH 8.0) [\[1\]](#).[\[9\]](#)[\[10\]](#)

- (Pathlength): 0.56 cm (or specific to your volume).

- : Conversion from Molar to μ M (Units are usually μ mol/min).

Percent Inhibition (for Drugs)

Troubleshooting & Optimization (Expertise & Experience)

Issue	Probable Cause	Expert Solution
High Background in Blank	Spontaneous Hydrolysis	ATCh is unstable at pH > 8.0. Ensure buffer is exactly pH 8.0 or lower (7.4). Prepare ATCh fresh.
Non-Linear Kinetics	Substrate Depletion	The enzyme concentration is too high. Dilute enzyme until the reaction is linear for >5 minutes.
Yellow Color Before Start	Oxidized DTNB	DTNB stock has degraded. Solution should be pale yellow/colorless. If deep yellow, discard.
Inconsistent Replicates	Pipetting Error / Bubbles	Use reverse pipetting for viscous enzyme solutions. Centrifuge plate briefly (1000 rpm, 1 min) to remove bubbles before reading.
Interference	Thiols in Sample	If testing drug compounds with free thiols (e.g., Captopril), they will react with DTNB. Run a "No Enzyme" control for every test compound.

References

- Ellman, G. L., Courtney, K. D., Andres, V., & Featherstone, R. M. (1961). A new and rapid colorimetric determination of acetylcholinesterase activity.[11][12] *Biochemical Pharmacology*, 7(2), 88–95.
- Worek, F., et al. (2012). Kinetic analysis of interactions between human acetylcholinesterase, structurally different organophosphorus compounds and oximes. *Biochemical Pharmacology*, 83(9), 1266-1277.

- Thermo Fisher Scientific. Ellman's Reagent (DTNB) Product Information & Protocol.
- Sigma-Aldrich. Acetylcholinesterase Activity Assay Kit Technical Bulletin.

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- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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- [7. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [8. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [9. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [10. Hydrolysis of an acetylthiocholine by pralidoxime iodide \(2-PAM\) - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [11. Ellman, G.L., Courtney, K.D., Andres Jr., V. and FeatherStone, R.M. \(1961\) A new and rapid colorimetric determination of acetylcholinesterase activity. Biochemical Pharmacology, 7, 88-95. - References - Scientific Research Publishing](https://scirp.org) [scirp.org]
- [12. semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
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